

A Comparative Toxicological Review of 2-tert-Butylcyclohexyl Acetate Isomers

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Compound of Interest

Compound Name: *cis*-2-tert-Butylcyclohexyl acetate

Cat. No.: B1293820

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In the realm of fragrance ingredients, a thorough understanding of the toxicological profile of individual isomers is paramount for ensuring consumer safety. This guide provides a comparative toxicological review of 2-tert-butylcyclohexyl acetate isomers, primarily focusing on the ortho and para isomers, with additional data on the cis and trans configurations where available. The information presented is intended for researchers, scientists, and drug development professionals, offering a consolidated overview of key toxicological endpoints, experimental methodologies, and potential mechanisms of action.

Executive Summary

2-tert-Butylcyclohexyl acetate, a common fragrance ingredient, exists as various isomers, principally the ortho (2-), meta (3-), and para (4-) isomers, which can also exist as cis and trans diastereomers. Toxicological assessments indicate that these isomers generally have a low order of acute toxicity and are not considered to be genotoxic.^{[1][2]} No significant concerns for reproductive or developmental toxicity have been raised at current exposure levels.^{[1][2]} While some isomers are not skin sensitizers, others may pose a risk. The following sections provide a detailed comparison of the available toxicological data for these isomers.

Comparative Toxicological Data

The following tables summarize the available quantitative data for key toxicological endpoints for different isomers of tert-butylcyclohexyl acetate.

Table 1: Acute Toxicity Data

Isomer	CAS Number	Test	Species	Route	Value	Reference
2-tert- Butylcyclohexyl acetate (mixed isomers)	88-41-5	LD50	Rat	Oral	4600 mg/kg	[3][4]
2-tert- Butylcyclohexyl acetate (mixed isomers)	88-41-5	LD50	Rabbit	Dermal	>5000 mg/kg	[3][4]
cis-2-tert- Butylcyclohexyl acetate	20298-69-5	LD50	Rat	Oral	4600 mg/kg	[3]
4-tert- Butylcyclohexyl acetate	32210-23-4	LD50	-	Dermal	>5000 mg/kg	[5]

Table 2: Skin Sensitization Data

Isomer	CAS Number	Test	Species	Result	Reference
2-tert- Butylcyclohexyl acetate (mixed isomers)	88-41-5	-	Human	Not sensitizing	[1]
4-tert- Butylcyclohexyl acetate	32210-23-4	-	-	May cause an allergic skin reaction	[5]

Table 3: Genotoxicity Data

Isomer	CAS Number	Test Type	Result	Reference
2-tert- Butylcyclohexyl acetate (mixed isomers)	88-41-5	In vitro & In vivo	Not genotoxic	[1][2]

Table 4: Reproductive and Developmental Toxicity Data

Isomer	CAS Number	Study Type	Species	NOAEL	Reference
2-tert- Butylcyclohexyl acetate (mixed isomers)	88-41-5	Combined Repeated Dose and Repro/Dev Toxicity Screening (OECD 422)	Rat	Male: 505 mg/kg/day, Female: 437 mg/kg/day (Reproductiv e)	[1]
cis-2-tert- Butylcyclohexyl acetate	20298-69-5	Combined Repeated Dose and Repro/Dev Toxicity Screening (OECD 422)	Rat	437 mg/kg/day (Developmen tal)	[6]
4-tert- Butylcyclohexyl acetate	32210-23-4	Development al Toxicity	Rat	160 mg/kg/day (Maternal and Development al)	[7]

Detailed Experimental Protocols

A brief description of the methodologies for key studies is provided below.

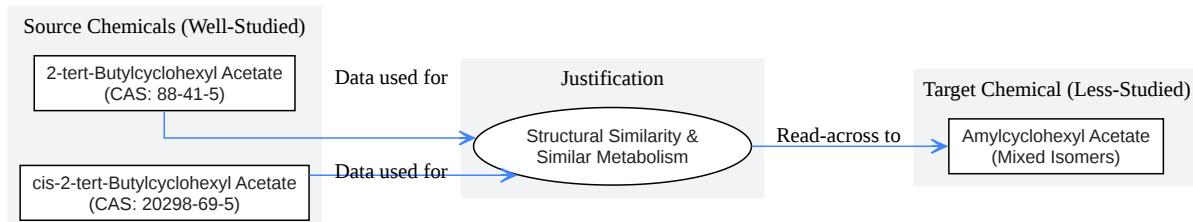
Combined Repeated Dose and Reproduction/Developmental Toxicity Screening Test (OECD 422)

This study design is utilized to provide initial information on the possible reproductive and developmental effects of a substance. As referenced for 2-tert-butylcyclohexyl acetate and its cis-isomer, the protocol generally involves the following:[1][6]

- Test Animals: Typically, Sprague-Dawley or Wistar rats are used.
- Administration: The test substance is administered orally (e.g., via gavage) to several groups of male and female rats at different dose levels for a set period before mating, during mating, and for females, throughout gestation and early lactation.
- Parameters Monitored:
 - Parental Animals: Clinical signs, body weight, food consumption, mating performance, fertility, and gestation length are observed. At termination, organs are weighed and examined macroscopically and microscopically.
 - Offspring: The number of live and dead pups, pup weight, and clinical signs are recorded. Developmental landmarks may also be assessed.
- Endpoint: The No-Observed-Adverse-Effect Level (NOAEL) for parental systemic toxicity and reproductive and developmental toxicity is determined.

Logical Relationship for Read-Across Approach

In toxicological assessments, a read-across approach is often employed where data from a well-studied chemical is used to infer the properties of a structurally similar, but less-studied, chemical. For instance, data from 2-tert-butylcyclohexyl acetate and its cis-isomer have been used to support the safety assessment of related compounds like amylcyclohexyl acetate.[\[1\]](#) The rationale for this is based on structural similarity and the expectation of a similar metabolic fate.

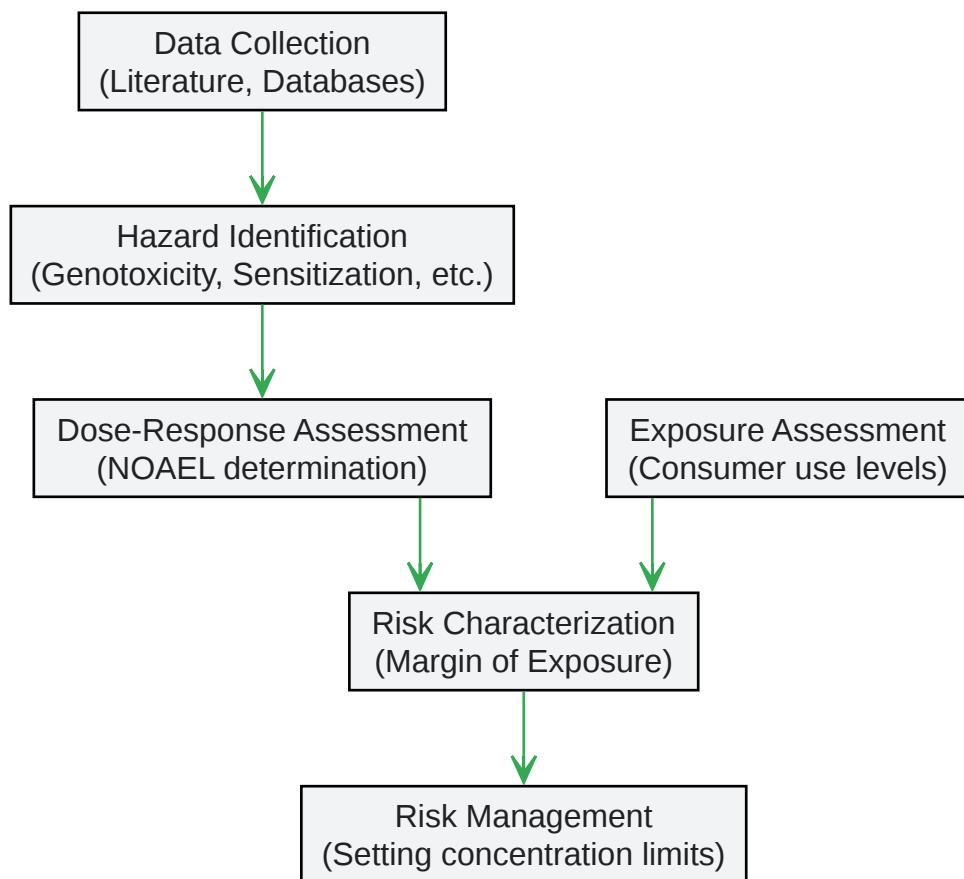


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Caption: Logical framework for the read-across approach in toxicological assessment.

Experimental Workflow for Safety Assessment

The overall process for the safety assessment of a fragrance ingredient like 2-tert-butylcyclohexyl acetate involves a series of steps, from data collection to risk characterization.

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Caption: General workflow for the safety assessment of fragrance ingredients.

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- To cite this document: BenchChem. [A Comparative Toxicological Review of 2-tert-Butylcyclohexyl Acetate Isomers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1293820#toxicological-review-of-2-tert-butylcyclohexyl-acetate-isomers>

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